

# Application Note: Formulation of M-dianiline-Based Elastomers with High Tensile Strength

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## Compound of Interest

Compound Name: **4,4'-Diphenylmethane diisocyanate**

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## Introduction

Methylene diphenyl diisocyanate (MDI)-based polyurethane (PU) elastomers are a versatile class of polymers known for their excellent mechanical properties, including high tensile strength, abrasion resistance, and flexibility. These properties make them suitable for a wide range of applications, from industrial components to biomedical devices. The final properties of an MDI-based elastomer are highly dependent on its chemical composition, specifically the type of MDI isomer, the structure and molecular weight of the polyol (soft segment), and the nature of the chain extender (hard segment). This application note provides a guide to formulating MDI-based elastomers with high tensile strength, including key formulation considerations, experimental protocols for synthesis and testing, and a summary of relevant performance data.

The synthesis of MDI-based elastomers involves the reaction of an MDI prepolymer with a polyol and a chain extender. The MDI and chain extender combine to form the "hard" segments, which provide strength and rigidity through hydrogen bonding, while the polyol forms the "soft" segments, imparting flexibility and elastomeric properties. The ratio of these hard and soft segments, along with the specific chemical nature of each component, dictates the final mechanical properties of the elastomer.

# Key Formulation Components for High Tensile Strength

Achieving high tensile strength in MDI-based elastomers requires careful selection of the following components:

- **MDI Isomer:** Pure 4,4'-MDI is often preferred for its linear and symmetric structure, which promotes better packing and stronger hydrogen bonding in the hard segments, leading to higher tensile strength.<sup>[1]</sup> Polymeric MDI (PMDI), a mixture of MDI isomers and higher functionality oligomers, can increase crosslink density, which also contributes to higher tensile strength.<sup>[2]</sup>
- **Polyol (Soft Segment):** The choice of polyol significantly influences the elastomer's properties.
  - Polyester polyols generally yield elastomers with higher tensile strength and abrasion resistance compared to polyether polyols due to stronger intermolecular forces (hydrogen bonding from the ester groups).<sup>[1]</sup>
  - Polyether polyols offer better hydrolysis resistance and low-temperature flexibility.
  - Polycarbonate polyols can provide a good balance of properties, including high tensile strength and good thermal stability.
  - **Molecular Weight:** Increasing the molecular weight of the polyol generally leads to an increase in tensile strength up to a certain point, after which it may decrease. Higher molecular weight polyols lead to a higher degree of phase separation between the hard and soft segments, which is often associated with improved mechanical properties.
- **Chain Extender (Hard Segment):** The chain extender reacts with the MDI to form the hard segments.
  - **Diols:** Short-chain diols like 1,4-butanediol (BDO) are commonly used and contribute to the formation of well-ordered hard domains, resulting in high tensile strength.
  - **Diamines:** Aromatic diamines can lead to even higher tensile strength due to the formation of urea linkages, which form stronger hydrogen bonds than urethane linkages.<sup>[3][4]</sup> The

number of carbons in the diamine chain extender can also affect the mechanical properties, with shorter chain extenders generally leading to higher tensile strength.[3][4]

- Hard Segment Content: The weight percentage of the hard segment (MDI + chain extender) in the final polymer is a critical factor. Increasing the hard segment content generally leads to a significant increase in tensile strength and hardness.[5] However, an excessively high hard segment content can lead to brittleness and reduced elongation at break.[5]
- Additives: Various additives can be incorporated to enhance specific properties. Reinforcing fillers can be used to further increase tensile strength.[2]

## Data Presentation: Formulation vs. Tensile Strength

The following tables summarize the tensile strength of MDI-based elastomers with different formulations, compiled from various sources.

Table 1: Effect of Polyol Type on Tensile Strength

MDI Type	Polyol Type	Chain Extender	Hard Segment Content (%)	Tensile Strength (MPa)	Reference
MDI	Polyester	BDO	16.18	32.6	[5]
MDI	Polyether	-	-	Lower than polyester	[1]
MDI	Soy-based polyol	-	-	Varies with polyol functionality	[6]

Table 2: Effect of Chain Extender on Tensile Strength

MDI Type	Polyol Type	Chain Extender	Hard Segment Content (%)	Tensile Strength (MPa)	Reference
MDI	Poly( $\epsilon$ -caprolactone)	2,5-dimethyl-3-hexine-2,5-diol	-	11-14	[7][8]
Isophorone Diisocyanate (IPDI)	Poly(oxytetramethylene) glycol (PTMG)	Ethylenediamine (EDA)	Higher	Higher	[3][4]
Isophorone Diisocyanate (IPDI)	Poly(oxytetramethylene) glycol (PTMG)	Butanediamine (BDA)	Lower	Lower	[3][4]
Isophorone Diisocyanate (IPDI)	Poly(oxytetramethylene) glycol (PTMG)	Hexamethylenediamine (HMDA)	Lowest	Lowest	[3][4]
MDI-50	Polyol	MOCA	Increases with NCO content	Increases	[9]

Table 3: Effect of Hard Segment Content on Tensile Strength

MDI Type	Polyol Type	Chain Extender	Hard Segment Content (%)	Tensile Strength (MPa)	Reference
MDI	Polyester	BDO	Increases	Increases	[5]
MDI-50	Polyol	MOCA	Increases	Increases	[9]

## Experimental Protocols

## Protocol 1: Synthesis of MDI-Based Polyurethane Elastomer (Prepolymer Method)

This protocol describes a general two-step prepolymer method for synthesizing MDI-based polyurethane elastomers.

### Materials:

- 4,4'-Methylene diphenyl diisocyanate (MDI)
- Polyol (e.g., polyester or polyether polyol, dried under vacuum)
- Chain extender (e.g., 1,4-butanediol)
- Catalyst (e.g., dibutyltin dilaurate - DBTDL), optional
- Solvent (e.g., dimethylformamide - DMF, anhydrous), optional

### Equipment:

- Three-neck round-bottom flask
- Mechanical stirrer
- Heating mantle with temperature controller
- Nitrogen inlet
- Vacuum line
- Dropping funnel
- Mold

### Procedure:

- Prepolymer Synthesis: a. Set up the reaction apparatus (three-neck flask, stirrer, heating mantle, nitrogen inlet). b. Charge the flask with the desired amount of polyol and heat to 80-

90 °C under vacuum for 1-2 hours to remove any residual moisture. c. Cool the polyol to 60-70 °C under a nitrogen atmosphere. d. Slowly add the stoichiometric amount of MDI to the polyol with vigorous stirring. The NCO/OH ratio is typically kept between 1.5 and 2.5. e. Maintain the reaction temperature at 70-80 °C and continue stirring for 2-3 hours to form the NCO-terminated prepolymer. The progress of the reaction can be monitored by titrating the %NCO content.

- Chain Extension: a. Degas the prepolymer under vacuum for 10-15 minutes. b. Add the stoichiometric amount of the chain extender (e.g., 1,4-butanediol) to the prepolymer with vigorous stirring. The amount of chain extender is calculated to react with the excess NCO groups. c. If using a catalyst, add it at this stage. d. Continue stirring for a few minutes until the mixture is homogeneous.
- Casting and Curing: a. Pour the resulting viscous liquid into a preheated mold. b. Cure the elastomer in an oven at a specific temperature and time (e.g., 100-120 °C for 12-24 hours). The curing schedule will depend on the specific formulation. c. After curing, allow the elastomer to cool to room temperature before demolding. d. Post-cure the elastomer at room temperature for at least 7 days before testing to ensure complete reaction and stabilization of properties.

## Protocol 2: Tensile Strength Testing (ASTM D412)

This protocol outlines the procedure for measuring the tensile properties of the synthesized elastomers according to the ASTM D412 standard.[\[10\]](#)[\[11\]](#)

### Equipment:

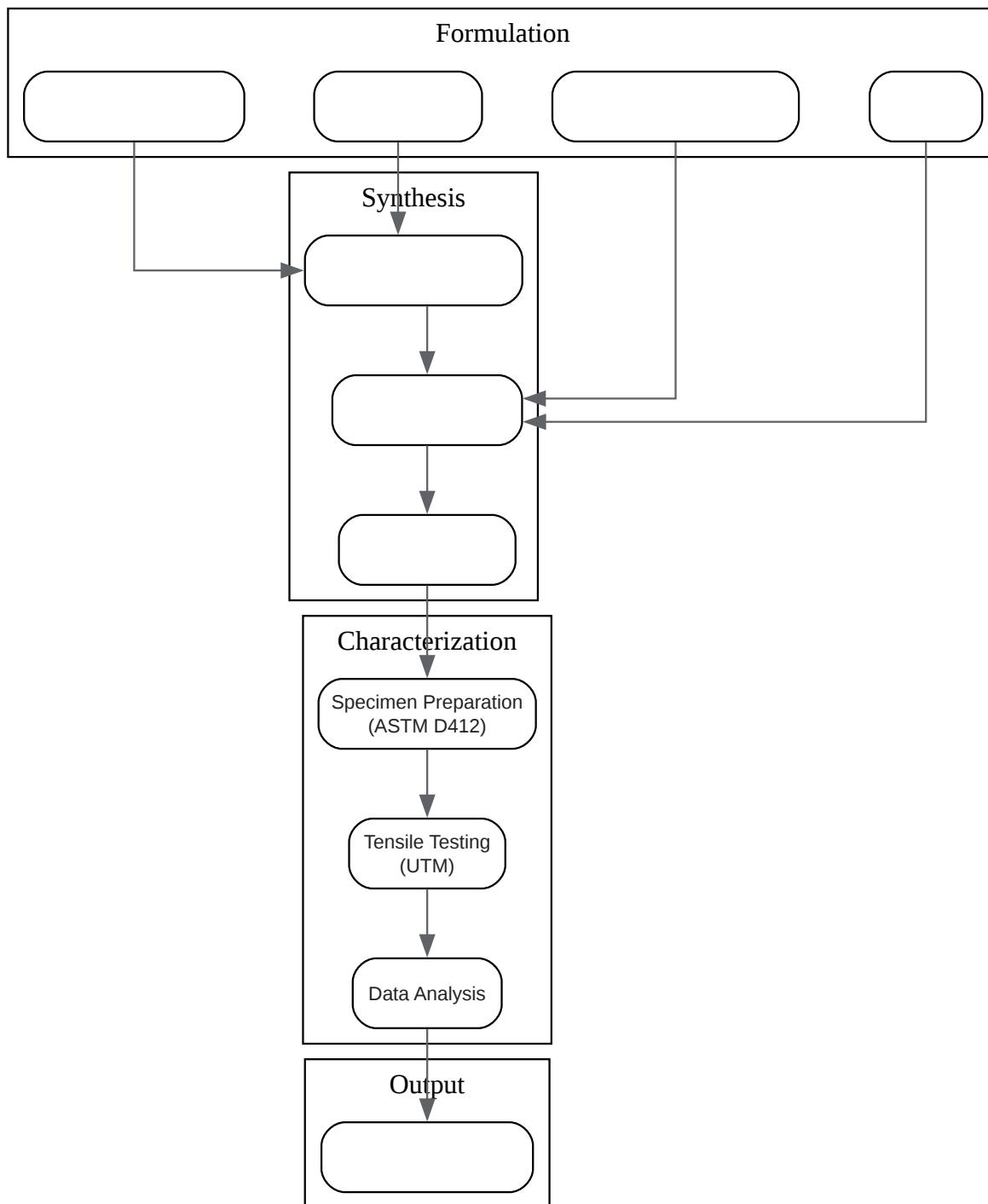
- Universal Testing Machine (UTM) with a suitable load cell
- Extensometer (optional, for precise strain measurement)
- Die for cutting dumbbell-shaped specimens (ASTM D412 Die C is common)
- Micrometer for measuring specimen thickness and width

### Procedure:

- Specimen Preparation: a. Cut dumbbell-shaped specimens from the cured elastomer sheets using the die.[12][13] b. Ensure the specimens are free of nicks, cuts, or other defects. c. Measure the thickness and width of the narrow section of each specimen at three different points and use the average values for cross-sectional area calculation.[12]
- Testing: a. Set the grip separation rate on the UTM to  $500 \pm 50$  mm/min.[12] b. Mount the specimen in the grips of the UTM, ensuring it is aligned vertically and not under any pre-load. c. If using an extensometer, attach it to the gauge length of the specimen. d. Start the test and record the force and elongation data until the specimen breaks. e. Test at least five specimens for each formulation to obtain statistically reliable data.
- Data Analysis: a. Tensile Strength: Calculate the tensile strength by dividing the maximum force recorded by the original cross-sectional area of the specimen. b. Elongation at Break: Calculate the elongation at break as the percentage increase in length from the original gauge length to the length at which the specimen ruptures. c. Modulus of Elasticity: Determine the modulus of elasticity (Young's modulus) from the initial linear portion of the stress-strain curve.

## Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the formulation and testing of MDI-based elastomers.

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Caption: Workflow for formulating high tensile strength MDI-based elastomers.

## Conclusion

The formulation of MDI-based elastomers with high tensile strength is a multifactorial process that requires careful selection of raw materials and precise control over the synthesis process. By understanding the structure-property relationships of the key components—MDI, polyol, and chain extender—researchers can tailor the formulation to achieve the desired mechanical performance. The protocols provided in this application note offer a starting point for the synthesis and characterization of these high-performance materials. The quantitative data summarized in the tables can serve as a valuable reference for formulation development.

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